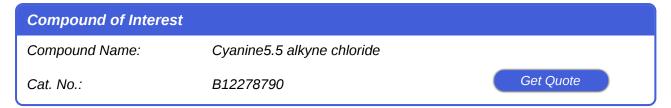


In-Depth Technical Guide: Safety and Handling of Cyanine5.5 Alkyne Chloride

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **Cyanine5.5 alkyne chloride**, a near-infrared fluorescent dye crucial for bioconjugation applications. Adherence to these guidelines is essential for ensuring laboratory safety and maintaining the integrity of experimental outcomes.

Chemical and Physical Properties

Cyanine5.5 alkyne chloride is a reactive fluorescent dye commonly used in copper-catalyzed azide-alkyne cycloaddition (CuAAC) reactions, also known as "click chemistry." Its near-infrared fluorescence properties make it a valuable tool for in vitro and in vivo imaging studies.



Property	Value	Reference
Molecular Formula	C43H46CIN3O	[1]
Molecular Weight	656.30 g/mol	[1]
Appearance	Dark blue powder	[1]
Excitation Maximum (Ex)	684 nm	[1]
Emission Maximum (Em)	710 nm	[1]
Extinction Coefficient (ε)	198,000 L·mol⁻¹·cm⁻¹	[1]
Fluorescence Quantum Yield (Φ)	0.2	[1]
Solubility	Good in organic solvents (DMF, DMSO, acetonitrile, DCM, alcohols); practically insoluble in water.	[1][2]

Safety and Hazard Information

A specific Safety Data Sheet (SDS) for **Cyanine5.5 alkyne chloride** is not readily available. The following information is based on data for structurally related cyanine dyes and general laboratory safety principles. All waste contaminated with this dye should be considered hazardous and disposed of according to institutional and local regulations.[3]



Hazard Category	Description and Precautionary Statements
Acute Toxicity	The acute toxicity of Cyanine5.5 alkyne chloride has not been fully evaluated. However, some cyanine dyes have been shown to be toxic to specific cell types, such as dopaminergic neurons.[4] Ingestion, inhalation, and skin contact should be avoided.
Skin and Eye Irritation	May cause skin and eye irritation.[5] In case of contact, flush the affected area with copious amounts of water.[5]
Respiratory Irritation	Inhalation of the dust may cause respiratory tract irritation.
Chronic Exposure	The effects of chronic exposure are unknown.

Personal Protective Equipment (PPE)

A comprehensive PPE plan is mandatory when handling Cyanine5.5 alkyne chloride.

PPE	Recommendation
Gloves	Chemical-resistant gloves (e.g., nitrile) are required.
Eye Protection	Safety glasses or goggles should be worn.
Lab Coat	A standard laboratory coat is necessary.
Respiratory Protection	When handling the solid powder, work in a well-ventilated area or a fume hood to avoid dust inhalation.

Handling and Storage

Proper handling and storage are critical to maintain the stability and reactivity of **Cyanine5.5** alkyne chloride.



Aspect	Procedure
Receiving and Storage	Upon receipt, store the compound at -20°C for short-term storage or -80°C for long-term storage, protected from light.[6] Transportation at room temperature for up to 3 weeks is generally acceptable.[1][7]
Handling Solid Compound	Allow the vial to warm to room temperature before opening to prevent moisture condensation.[7] Weigh the necessary amount in a chemical fume hood.
Solution Preparation	Dissolve the compound in a suitable organic solvent such as DMSO or DMF.[2] For aqueous reactions, a stock solution in an organic solvent can be added to the aqueous reaction mixture. [2]
Storage of Solutions	Stock solutions should be stored at -20°C or -80°C and protected from light.[6] Aliquoting the stock solution is recommended to avoid repeated freeze-thaw cycles.[6]

Experimental Protocols: Copper-Catalyzed Azide-Alkyne Cycloaddition (CuAAC)

The primary application of **Cyanine5.5 alkyne chloride** is its conjugation to azide-modified biomolecules via CuAAC. The following is a general protocol for labeling proteins.

Materials

- Azide-modified protein in a suitable buffer (e.g., phosphate-buffered saline, PBS)
- Cyanine5.5 alkyne chloride
- DMSO (anhydrous)
- Copper(II) sulfate (CuSO4) stock solution (e.g., 20 mM in water)



- Reducing agent: Sodium ascorbate stock solution (e.g., 100 mM in water, freshly prepared)
- Copper-chelating ligand: Tris(3-hydroxypropyltriazolylmethyl)amine (THPTA) or Tris((1-benzyl-1H-1,2,3-triazol-4-yl)methyl)amine (TBTA) stock solution (e.g., 50 mM in water or DMSO/water)

Protocol

- Prepare a stock solution of Cyanine5.5 alkyne chloride: Dissolve the dye in anhydrous DMSO to a concentration of 10 mM.
- Prepare the reaction mixture: In a microcentrifuge tube, combine the azide-modified protein
 with the Cyanine5.5 alkyne chloride stock solution. The molar ratio of dye to protein may
 need to be optimized.
- Prepare the catalyst solution: In a separate tube, premix the CuSO4 stock solution and the ligand stock solution.[8]
- Initiate the reaction: Add the catalyst solution to the protein-dye mixture. Then, add the freshly prepared sodium ascorbate solution to initiate the click reaction.[8][9]
- Incubate: Gently mix the reaction and incubate at room temperature for 1-4 hours, protected from light.
- Purification: Remove the unreacted dye and other small molecules using a desalting column or dialysis.

Visualizations Chemical Safety Workflow



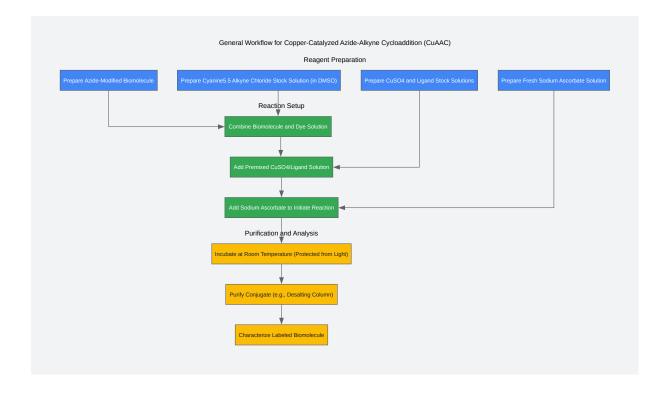


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Caption: A flowchart for the safe handling of Cyanine5.5 alkyne chloride.



Copper-Catalyzed Click Chemistry Workflow



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Caption: A general workflow for bioconjugation using CuAAC.

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